

A Comprehensive Technical Guide to 4-Bromo-3-methylbenzonitrile (CAS: 41963-20-6)

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Compound of Interest

Compound Name: 4-Bromo-3-methylbenzonitrile

Cat. No.: B1271910

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of **4-Bromo-3-methylbenzonitrile** (CAS No. 41963-20-6), a key organohalogen aromatic compound. It serves as a crucial intermediate in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.[1][2] This document collates essential information on its chemical and physical properties, detailed spectroscopic data, established synthesis protocols, and key applications, with a focus on its role in organic synthesis and drug discovery. Safety and handling information is also provided to ensure its proper use in a laboratory setting.

Chemical and Physical Properties

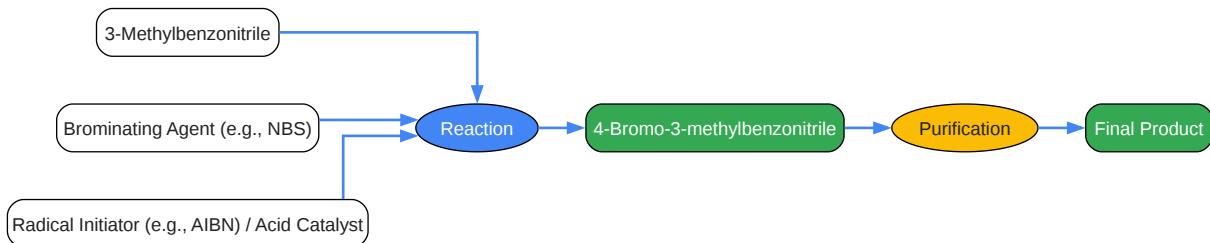
4-Bromo-3-methylbenzonitrile is a white to off-white crystalline solid at room temperature.[1] It is characterized by a benzene ring substituted with a bromine atom, a methyl group, and a nitrile functional group. This substitution pattern imparts unique reactivity, making it a versatile building block in organic chemistry.[2] The compound is sparingly soluble in water but shows moderate solubility in organic solvents such as ethanol and acetone.[1][2]

Table 1: Physicochemical Properties of **4-Bromo-3-methylbenzonitrile**

Property	Value	Reference
CAS Number	41963-20-6	[1][3][4][5][6][7][8][9][10][11] [12]
Molecular Formula	C ₈ H ₆ BrN	[2][4][6][7][9][10][12][13]
Molecular Weight	196.04 g/mol	[3][4][6][7][10][12][14]
Appearance	White to light yellow crystalline powder	[1][8][10]
Melting Point	53-57 °C	[3][8][14]
Solubility	Insoluble in water	[1][8]
SMILES	Cc1cc(ccc1Br)C#N	[2][4][6][9][14]
InChI Key	SKXUZFJOLNNWIG- UHFFFAOYSA-N	[4][9][14]

Synthesis

The primary synthesis of **4-Bromo-3-methylbenzonitrile** typically involves the bromination of 3-methylbenzonitrile.^[1] A common method is electrophilic aromatic substitution, where a brominating agent is introduced under controlled acidic conditions to ensure regioselectivity. Another approach is radical bromination using N-bromosuccinimide (NBS) with a radical initiator.^[1]



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General synthesis workflow for **4-Bromo-3-methylbenzonitrile**.

Experimental Protocol: Radical Bromination of 3-Methylbenzonitrile (Wohl-Ziegler Reaction)

This protocol is adapted from the general procedure for benzylic bromination, a common method for synthesizing such compounds.[\[15\]](#)

- Materials: 3-Methylbenzonitrile, N-Bromosuccinimide (NBS), Azobisisobutyronitrile (AIBN) or Benzoyl Peroxide (BPO) as a radical initiator, and an anhydrous solvent such as carbon tetrachloride (CCl₄).[\[15\]](#)
- Procedure:
 - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 3-methylbenzonitrile in the anhydrous solvent.[\[15\]](#)
 - Add N-Bromosuccinimide (1.1 equivalents) and a catalytic amount of the radical initiator. [\[15\]](#)
 - Heat the reaction mixture to reflux under an inert atmosphere (e.g., nitrogen or argon). The reaction can be initiated by light.[\[15\]](#)
 - Monitor the reaction progress using Thin Layer Chromatography (TLC).[\[15\]](#)
 - Once the reaction is complete, cool the mixture to room temperature.[\[15\]](#)
 - Filter off the succinimide byproduct.[\[15\]](#)
 - Wash the filtrate with water and brine, then dry over anhydrous sodium sulfate.[\[15\]](#)
 - Remove the solvent under reduced pressure to yield the crude product.[\[15\]](#)
- Purification: The crude **4-Bromo-3-methylbenzonitrile** can be purified by recrystallization. [\[15\]](#)

- Dissolve the crude solid in a minimum amount of a hot suitable solvent.[15]
- If colored impurities are present, a small amount of activated charcoal can be added, and the hot solution is filtered.[15]
- Allow the solution to cool slowly to room temperature, and then in an ice bath to promote crystallization.[15]
- Collect the crystals by vacuum filtration.[15]

Spectroscopic Data

Spectroscopic analysis is crucial for the characterization of **4-Bromo-3-methylbenzonitrile**. Experimental and theoretical studies using Fourier-transform infrared (FTIR) and FT-Raman spectroscopy have been conducted to investigate its vibrational properties.[16][17]

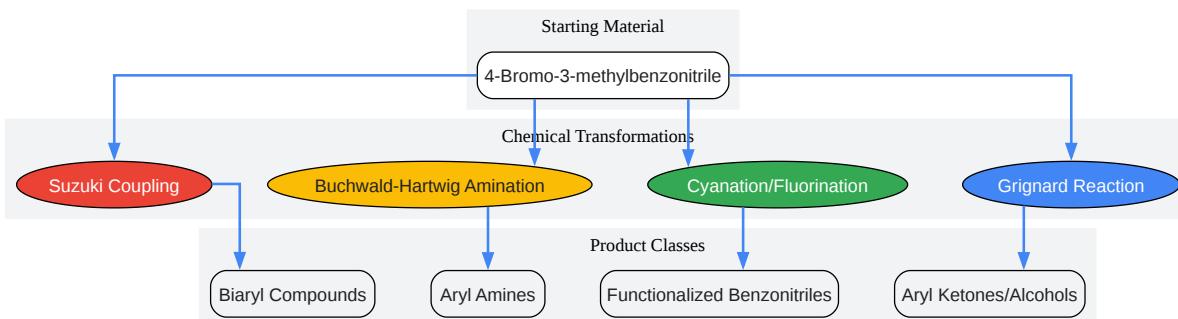
Table 2: Key Spectroscopic Data for **4-Bromo-3-methylbenzonitrile**

Spectroscopic Technique	Key Peaks/Signals	Reference
FTIR (cm ⁻¹)	2217 (C≡N stretch)	[17]
FT-Raman (cm ⁻¹)	2338 (C≡N stretch), 1040, 522, 254 (C-Br vibrations)	[17][18]
GC-MS (m/z)	Top Peak: 116, 2nd Highest: 89, 3rd Highest: 115	[4]

A detailed theoretical and experimental study of its vibrational spectra has been performed using Density Functional Theory (DFT) with the B3LYP method.[16][17] The assignments for the vibrational modes have been reported, confirming the molecular structure.[18]

Applications in Organic Synthesis

4-Bromo-3-methylbenzonitrile is a versatile intermediate in organic synthesis, primarily utilized as a building block for more complex molecules in the pharmaceutical and agrochemical industries.[1][2] The presence of the bromine atom and the nitrile group allows for a variety of chemical transformations.



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Role as a versatile intermediate in organic synthesis.

Key applications include:

- Synthesis of Pharmaceutical Compounds: It is used in the synthesis of various pharmaceutical agents, including antihypertensive agents and kinase inhibitors.[\[1\]](#)
- Agrochemicals: It serves as a precursor in the production of herbicides and insecticides.[\[1\]](#)
- Materials Science: It is used in the preparation of nitrile-based polymers and liquid crystals. [\[1\]](#) It can also be used to synthesize 2,4,6-tris(4-bromo-3-methyl-phenylene)-1,3,5-triazine and 4-fluoro-3-methylbenzonitrile.[\[3\]\[8\]](#)
- Proteomics Research: It is described as a nitrile compound for proteomics research.[\[7\]\[8\]\[12\]](#)

Safety and Handling

4-Bromo-3-methylbenzonitrile is considered a hazardous chemical.[\[1\]](#)

Table 3: GHS Hazard Information

Hazard Class	Hazard Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed
Acute Toxicity, Dermal	H312	Harmful in contact with skin
Acute Toxicity, Inhalation	H332	Harmful if inhaled

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[5\]](#)
- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302 + P352 + P312: IF ON SKIN: Wash with plenty of water. Call a POISON CENTER or doctor/physician if you feel unwell.
- P304 + P340 + P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

Personal Protective Equipment (PPE):

- Respiratory Protection: Dust mask type N95 (US).
- Eye Protection: Eyeshields.
- Hand Protection: Gloves.

It is recommended to handle this compound in a well-ventilated area and to store it in a cool, dry place away from incompatible substances to maintain its stability.[\[2\]](#)

Conclusion

4-Bromo-3-methylbenzonitrile is a valuable and versatile chemical intermediate with significant applications in the pharmaceutical, agrochemical, and material science sectors. Its well-defined chemical properties and reactivity make it a key starting material for the synthesis of a wide range of complex organic molecules. This guide provides essential technical information to support its safe and effective use in research and development.

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